

Neoline as a diterpene alkaloid from Aconitum species

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Compound of Interest

Compound Name: Neoline

Cat. No.: B1670494

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An In-depth Technical Guide on **Neoline**, a Diterpene Alkaloid from Aconitum Species

Abstract

Neoline is a C19-diterpenoid alkaloid predominantly isolated from various species of the Aconitum genus.[1][2] Traditionally, Aconitum roots have been utilized in folk medicine for their analgesic and anti-inflammatory properties.[3][4] **Neoline**, being one of the less toxic alkaloids in this family, has attracted significant scientific interest.[4] Pharmacological studies have validated its potential as an anti-inflammatory and analgesic agent, with demonstrated efficacy in various preclinical models.[5][6] This technical guide provides a comprehensive overview of **Neoline**, including its chemical properties, occurrence, and quantitative pharmacological data. It further details established experimental protocols for its isolation and for the evaluation of its biological activities, and illustrates key workflows and its proposed mechanism of action through signaling pathway diagrams. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Neoline, also known as Bullatine B, is a complex diterpene alkaloid with a characteristic aconitane skeleton.[1][4] Its chemical structure and properties are summarized below.

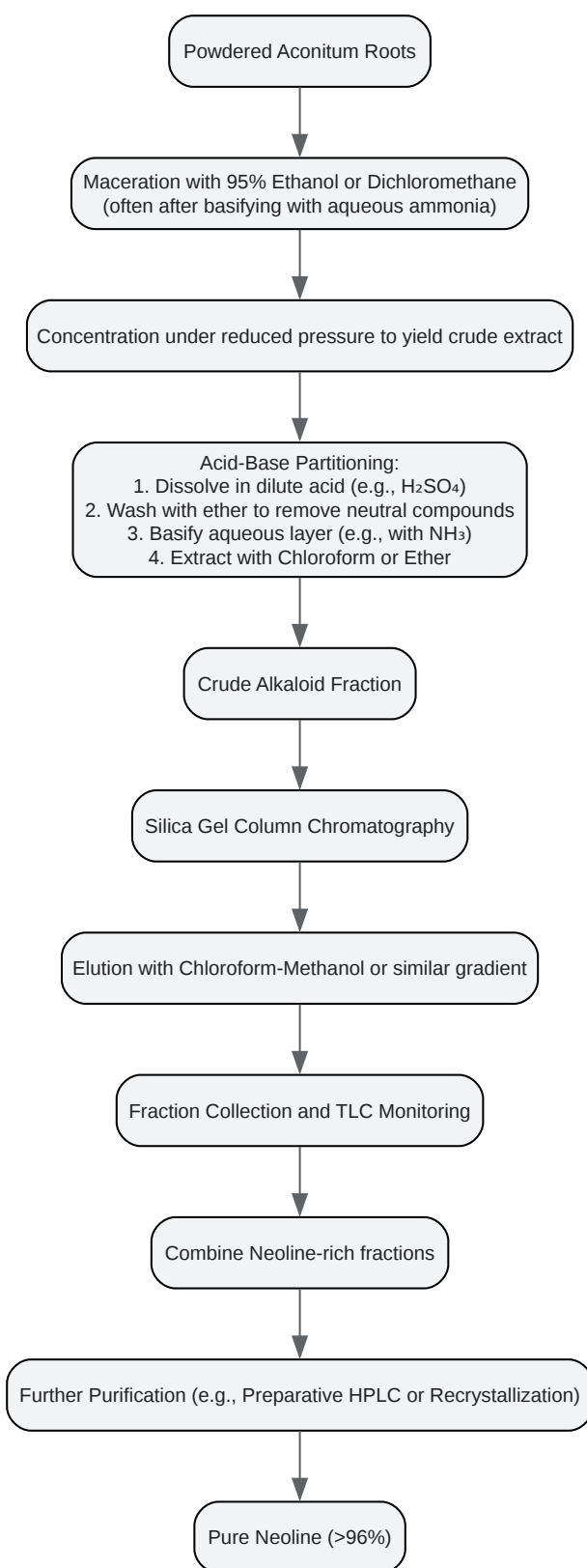
Property	Data	Reference
IUPAC Name	(1 α ,6 α ,14 α ,16 β)-20-Ethyl-6,16-dimethoxy-4-(methoxymethyl)aconitane-1,8,14-triol	[4]
Molecular Formula	C ₂₄ H ₃₉ NO ₆	[1]
Molecular Weight	437.6 g/mol	[1]
CAS Number	466-26-2	[3]
Synonyms	Neoline, Bullatine B	[1][3]
Appearance	White crystalline powder	N/A
Solubility	Soluble in organic solvents like methanol, ethanol, chloroform	[3]

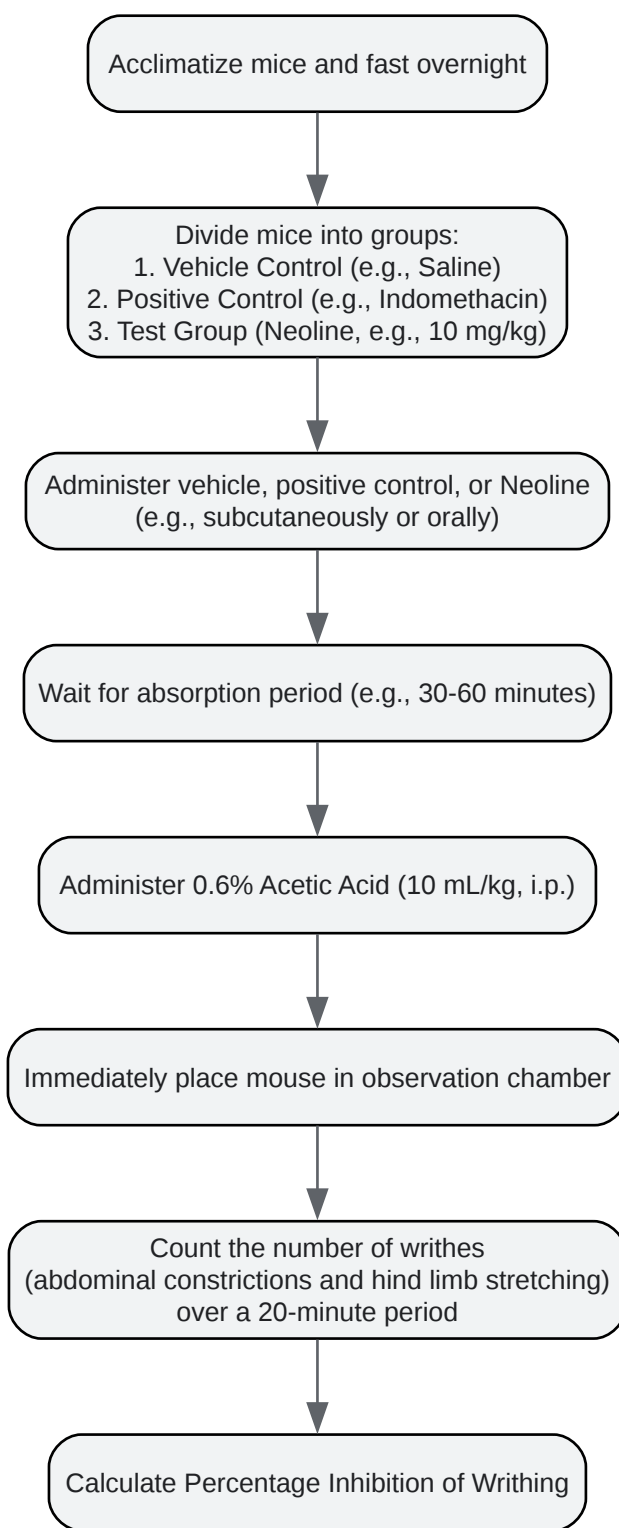
Occurrence and Isolation

Neoline is a natural metabolite found in several Aconitum species, including A. carmichaeli, A. flavum, A. pendulum, and A. laciniatum.[1][2][6][7] The concentration of **Neoline** can vary depending on the plant species, geographical origin, and processing methods.

General Isolation Protocol from Aconitum Roots

The isolation of **Neoline** from powdered Aconitum roots typically involves solvent extraction, acid-base partitioning to separate alkaloids, and subsequent chromatographic purification.





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